

# Application Notes and Protocols for T521 in Immunoprecipitation Assays

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## Compound of Interest

Compound Name: T521

Cat. No.: B15575092

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## Introduction

**T521** is a small molecule inhibitor that provides a powerful tool for investigating protein-protein interactions involving the transcriptional coactivators CREB-binding protein (CBP) and p300. Both CBP and p300 are histone acetyltransferases (HATs) that play a crucial role in regulating gene expression by acetylating histones and other transcription factors. **T521** specifically targets the KIX domain of CBP and p300, thereby disrupting the interaction with various transcription factors, most notably c-Myb. This targeted inhibition allows for the detailed study of the functional consequences of specific protein-protein interactions in various cellular processes and disease models.

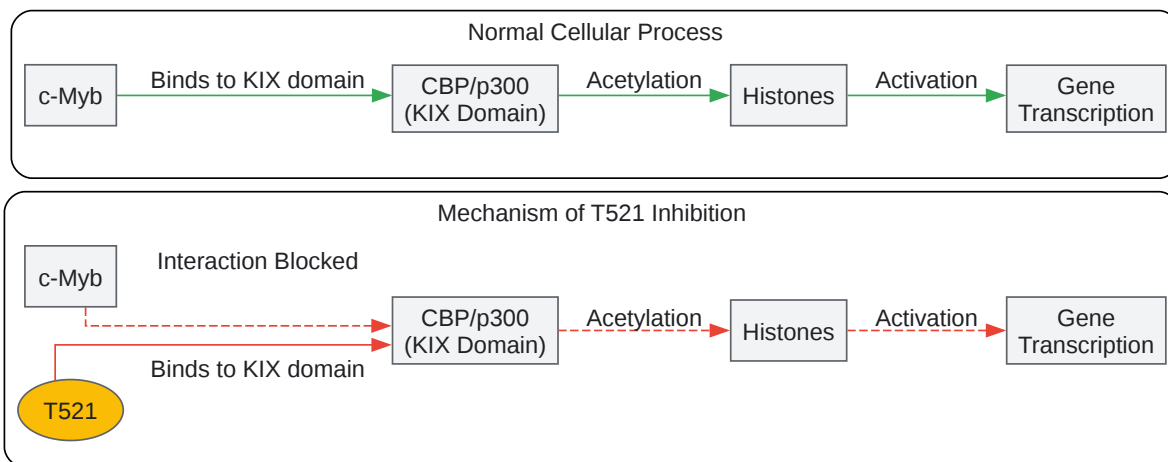
Immunoprecipitation (IP) is a technique used to isolate a specific protein from a complex mixture, such as a cell lysate, using an antibody that specifically binds to that protein. When combined with the use of a specific inhibitor like **T521**, co-immunoprecipitation (Co-IP) becomes a powerful method to study the effect of the inhibitor on the formation of protein complexes. By treating cells with **T521** prior to immunoprecipitation of a target protein, researchers can quantitatively assess the disruption of its interaction with CBP/p300 or other components of a complex.

These application notes provide a comprehensive guide for utilizing **T521** in immunoprecipitation assays to study the disruption of protein-protein interactions. Detailed protocols for cell treatment, lysis, immunoprecipitation, and subsequent analysis are provided,

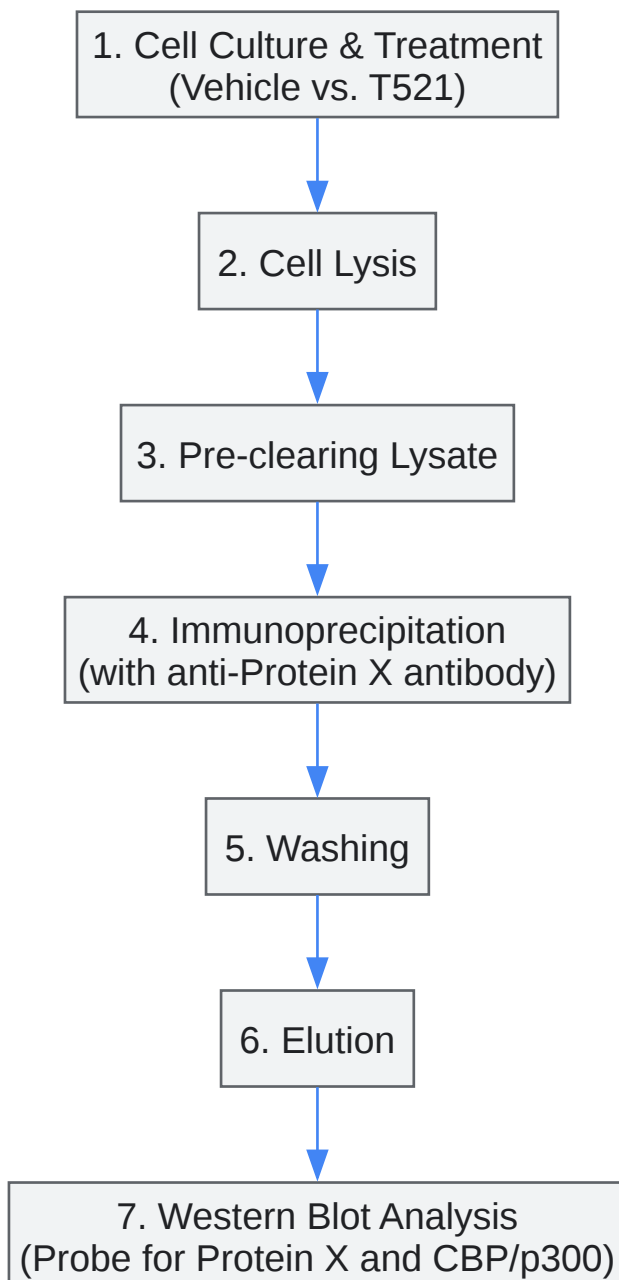
along with data presentation guidelines and visualizations of the underlying biological and experimental workflows.

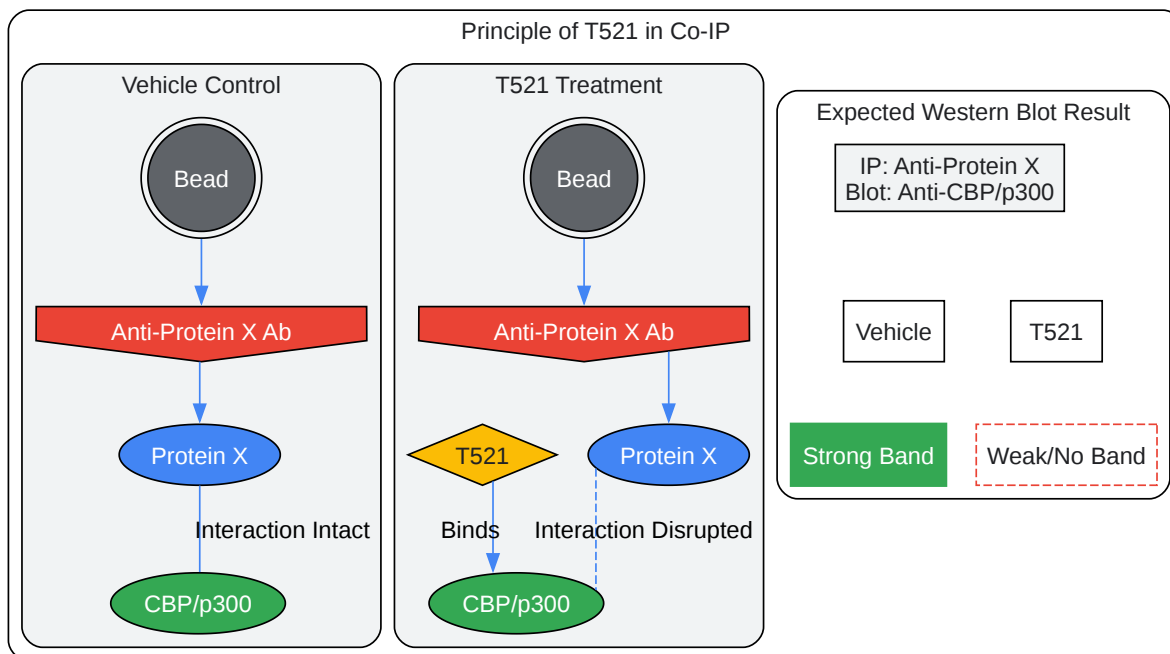
## Mechanism of Action of T521

**T521** acts as a specific inhibitor of the protein-protein interaction between the KIX domain of the transcriptional coactivators CBP and p300, and the transactivation domain of the transcription factor c-Myb. The KIX domain is a conserved protein-binding module within CBP and p300 that serves as a docking site for numerous transcription factors. By binding to the KIX domain, **T521** allosterically inhibits the recruitment of c-Myb, and likely other transcription factors that bind to this domain, thereby preventing the subsequent acetylation of target histones and the initiation of gene transcription. This targeted disruption allows for the specific investigation of cellular pathways regulated by CBP/p300-c-Myb interaction.



## Co-Immunoprecipitation Workflow with T521





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